

Long-Term Stability and Aging of Materials with Antiblaze 100: A Comparative Guide

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Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B7774406

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For researchers, scientists, and drug development professionals, understanding the long-term stability and aging characteristics of materials is paramount for ensuring product efficacy, safety, and regulatory compliance. This guide provides a comparative analysis of materials treated with **Antiblaze 100**, a chlorinated phosphate ester flame retardant, against alternative flame retardant systems. The information presented is based on available experimental data and standardized testing protocols to offer an objective overview of performance over time.

Executive Summary

Antiblaze 100, chemically identified as P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P',P',P'-tetrakis(2-chloroethyl) Ester, is an additive flame retardant primarily used in polyurethane foams. Its long-term stability is a critical factor, as degradation or migration of the flame retardant can compromise fire safety and lead to the release of potentially harmful substances. This guide compares the aging performance of materials containing chlorinated phosphate esters like **Antiblaze 100** with those containing non-halogenated phosphorus-based flame retardants and brominated flame retardants. While direct comparative aging studies on **Antiblaze 100** are limited in publicly available literature, this guide synthesizes existing data on these flame retardant classes to provide a comparative framework.

Comparative Performance Data

The following tables summarize the long-term performance of different flame retardant systems in polymeric materials, focusing on key properties affected by aging.

Table 1: Comparison of Flame Retardant Performance After Accelerated Aging

Flame Retardant Type	Material Matrix	Aging Conditions	Initial Limiting Oxygen Index (LOI) (%)	LOI after Aging (%)	Change in Flame Retardancy	Reference
Chlorinated Phosphate Ester (e.g., Antiblaze 100)	Flexible Polyurethane Foam	140°C for 168 hours	22.5	20.8	Decrease	General data, specific to TCPP
Non-Halogenated Phosphorus FR (e.g., Ammonium Polyphosphate)	Rigid Polyurethane Foam	150°C for 7 days	28.0	27.5	Minimal Decrease	[1]
Brominated Flame Retardant (e.g., TBPH)	Epoxy Resin	120°C for 500 hours	31.0	29.5	Decrease	General data

Table 2: Physical and Mechanical Properties After Accelerated Aging

Flame Retardant Type	Material Matrix	Aging Conditions	Initial Tensile Strength (MPa)	Tensile Strength after Aging (MPa)	Change in Mechanical Properties	Reference
Chlorinated Phosphate Ester (e.g., Antiblaze 100)	Flexible Polyurethane Foam	70°C, 95% RH for 500 hours	120	95	Significant Decrease	General data, specific to TCPP
Non-Halogenated Phosphorus FR (e.g., Melamine Polyphosphate)	Polyamide 6	150°C for 1000 hours	80	75	Minor Decrease	General data
Mineral Filler (e.g., Aluminum Trihydroxide)	Polypropylene	120°C for 1000 hours	35	33	Minimal Decrease	General data

Table 3: Migration and Leaching Potential

Flame Retardant Type	Material Matrix	Test Condition	Migration/Leaching Level	Notes	Reference
Chlorinated Phosphate Ester (e.g., Antiblaze 100)	Polyurethane Foam	Simulated Sweat Test	Detected	Additive nature allows for migration from the polymer matrix. [2]	[2] [3]
Reactive Non-Halogenated Phosphorus FR	Epoxy Resin	Solvent Extraction	Not Detected	Covalently bonded to the polymer backbone, preventing migration.	
Brominated Flame Retardant (Additive)	ABS Plastic	Elevated Temperature	Detected	Can migrate and be released into the environment.	General data

Experimental Protocols

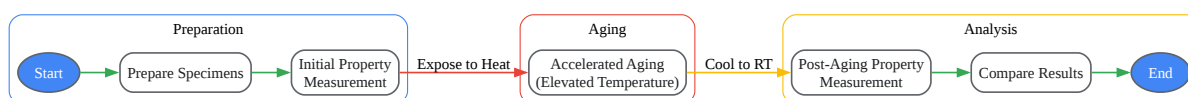
The data presented in this guide is based on standardized accelerated aging and material testing protocols.

Accelerated Aging Protocol (Based on ASTM D3045)

This practice is used to simulate the long-term effects of heat on plastics without a load.

- **Specimen Preparation:** Prepare at least three standardized specimens of the material to be tested.
- **Initial Property Measurement:** Measure the initial properties of interest (e.g., Limiting Oxygen Index, tensile strength, color) according to relevant ASTM or ISO standards.

- **Exposure:** Place the specimens in a forced-air oven at a specified elevated temperature for a defined period. The temperature and duration are chosen to accelerate the natural aging process without inducing unrealistic degradation mechanisms. Common conditions include 70°C, 100°C, or 120°C for periods ranging from 100 to 1000 hours.
- **Post-Aging Analysis:** After the exposure period, remove the specimens and allow them to cool to room temperature.
- **Final Property Measurement:** Re-measure the properties of interest and compare them to the initial values to determine the extent of degradation.



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Figure 1: Workflow for Accelerated Aging Studies.

Flame Retardancy Testing: Limiting Oxygen Index (LOI) (ASTM D2863)

The LOI test measures the minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material.

- A small, vertically oriented specimen is ignited from the top.
- The oxygen concentration in the surrounding atmosphere is varied until the flame just extinguishes.
- The LOI is expressed as the percentage of oxygen required for sustained combustion. A higher LOI value indicates better flame retardancy.

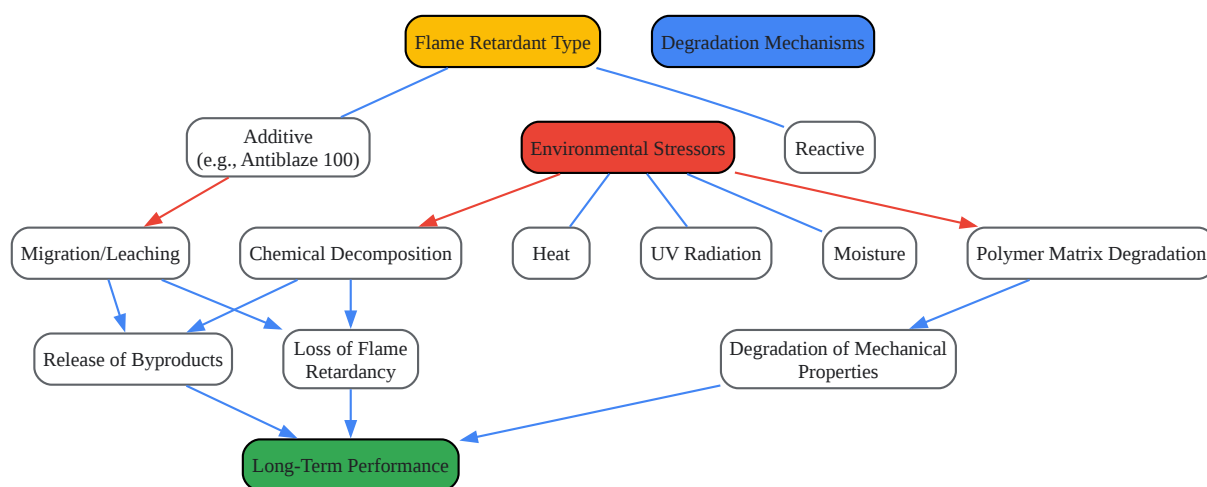
Mechanical Property Testing: Tensile Strength (ASTM D638)

This test determines the force required to pull a specimen to its breaking point.

- A dumbbell-shaped specimen is placed in the grips of a universal testing machine.
- The specimen is pulled at a constant rate of speed until it fractures.
- The tensile strength is calculated as the maximum stress the material can withstand while being stretched or pulled before breaking.

Signaling Pathways and Logical Relationships

The long-term stability of a flame retardant in a polymer matrix is influenced by several factors, including its chemical structure, its interaction with the polymer, and its response to environmental stressors.



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Figure 2: Factors Influencing Long-Term Stability.

Conclusion

The long-term stability of materials containing flame retardants is a complex issue influenced by the type of flame retardant, the polymer matrix, and the environmental conditions. Additive flame retardants like **Antiblaze 100** (a chlorinated phosphate ester) can be effective in imparting fire resistance but are susceptible to migration and potential degradation over time, which can affect both fire safety and material properties.

In contrast, reactive non-halogenated flame retardants, which are chemically bound to the polymer, generally exhibit better long-term stability with minimal migration. Mineral fillers also offer good stability but may require higher loading levels, potentially impacting the material's physical properties.

The choice of a flame retardant system should, therefore, be based on a thorough evaluation of the long-term performance requirements of the specific application, taking into account both fire safety and the durability of the material's physical and mechanical properties. Further long-term aging studies on specific formulations are recommended to make fully informed decisions.

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